

Application Notes and Protocols for 2'-O-Methyl-5-iodouridine Phosphoramidite

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Compound of Interest

Compound Name: 2'-O-Methyl-5-iodouridine

Cat. No.: B15582465

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Introduction

The modification of oligonucleotides with moieties such as 2'-O-methylation and halogenated bases has become a cornerstone in the development of therapeutic and diagnostic nucleic acids. The 2'-O-Methyl modification confers increased nuclease resistance and enhanced binding affinity to complementary RNA strands, while the 5-iodo group on a uracil base can be utilized for applications such as X-ray crystallography, cross-linking studies, and as a site for further chemical modifications.^[1] This document provides detailed application notes and protocols for the effective use of **2'-O-Methyl-5-iodouridine** phosphoramidite in the synthesis of modified oligonucleotides.

Applications

Oligonucleotides incorporating **2'-O-Methyl-5-iodouridine** are valuable tools in various research and drug development areas:

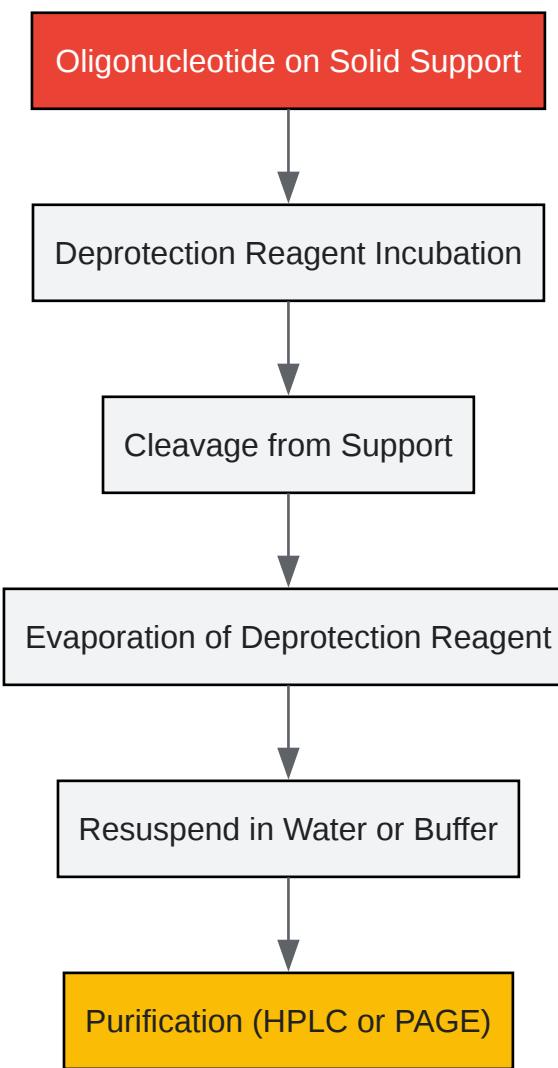
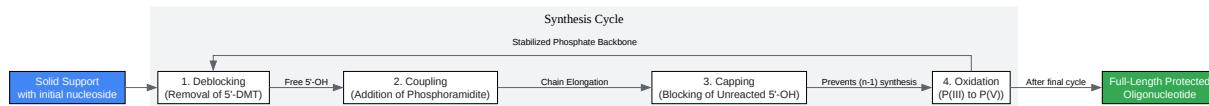
- Antisense Oligonucleotides (ASOs) and Small Interfering RNAs (siRNAs): The 2'-O-Methyl modification provides excellent protection against degradation by cellular nucleases, a critical requirement for in vivo applications. This modification also enhances the thermal stability of the duplex formed with the target RNA.^[2]

- Aptamers: The increased stability offered by the 2'-O-Methyl group is advantageous for the development of robust aptamers for diagnostic and therapeutic purposes.
- X-ray Crystallography: The iodine atom at the 5-position of uracil is a heavy atom that can aid in the phasing of X-ray diffraction data, facilitating the determination of nucleic acid structures.
- Cross-linking Studies: The 5-iodouracil moiety can be used in photochemical cross-linking experiments to study nucleic acid-protein interactions.

Experimental Protocols

Oligonucleotide Synthesis

The synthesis of oligonucleotides containing **2'-O-Methyl-5-iodouridine** is performed using standard automated solid-phase phosphoramidite chemistry. The general workflow is depicted below.



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References

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- 2. documents.thermofisher.com [documents.thermofisher.com]
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